

Application Notes and Protocols for Measuring RR-RJW100 Activity

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Compound of Interest

Compound Name: RR-RJW100

Cat. No.: B10775313

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to measuring the activity of **RR-RJW100**, a potent agonist of the orphan nuclear receptors Liver Receptor Homolog-1 (LRH-1) and Steroidogenic Factor-1 (SF-1). The protocols outlined below are essential for researchers studying metabolic diseases, inflammatory conditions, and cancers where LRH-1 and SF-1 play a crucial role.

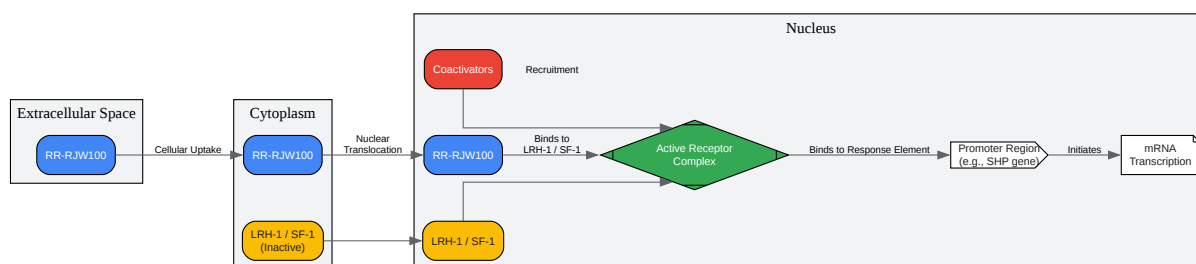
RR-RJW100 is the more active enantiomer of the dual agonist RJW100 and has been instrumental in elucidating the therapeutic potential of targeting these receptors. Accurate and reproducible measurement of its activity is critical for screening, characterization, and preclinical development of LRH-1/SF-1 modulators.

I. Overview of RR-RJW100 and its Mechanism of Action

RR-RJW100 binds to the ligand-binding pocket (LBP) of LRH-1 and SF-1, inducing a conformational change that promotes the recruitment of coactivator proteins. This receptor-coactivator complex then binds to specific DNA response elements in the promoter regions of

target genes, leading to the regulation of their transcription. A key target gene for LRH-1 is the Small Heterodimer Partner (SHP).

Below is a diagram illustrating the signaling pathway activated by **RR-RJW100**.



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Figure 1: Simplified signaling pathway of **RR-RJW100**.

II. Quantitative Data Summary

The following tables summarize key quantitative data for RJW100 and its enantiomers from published literature. This data is crucial for experimental design and interpretation of results.

Compound	Target	Assay Type	Value (pEC50)	Value (μM)	Reference
RJW100	LRH-1	Luciferase Reporter	6.6	EC50: 0.25	
RJW100	SF-1	Luciferase Reporter	7.5	EC50: 0.032	
RR-RJW100	LRH-1	Luciferase Reporter	-	EC50: 1.5 +/- 0.4	
6N (analogue)	LRH-1	Luciferase Reporter	-	EC50: low nM	

Table 1: Potency (EC50) of RJW100 and related compounds in cell-based assays.

Compound	Target	Assay Type	Value (Ki in μM)	Reference
RR-RJW100	LRH-1	Competition Binding	13	
SS-RJW100	LRH-1	Competition Binding	15	
RR-RJW100	SF-1	Competition Binding	1.2	
SS-RJW100	SF-1	Competition Binding	1.2	

Table 2: Binding affinities of **RR-RJW100** and SS-RJW100.

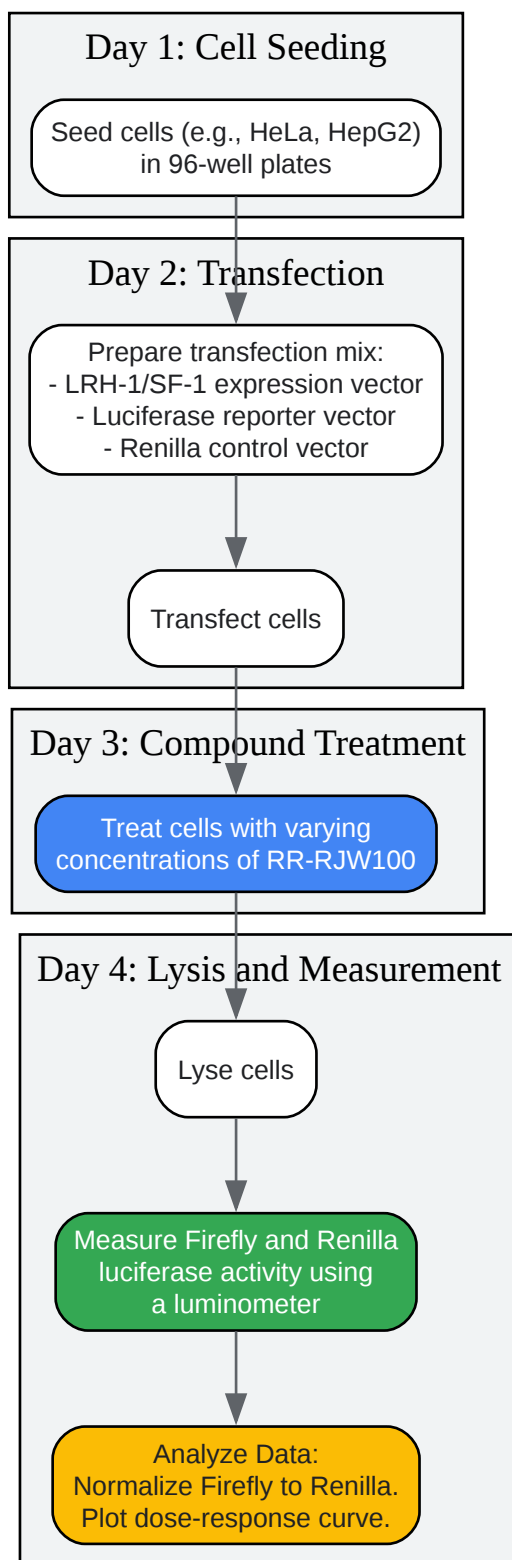
Compound	Target	Assay Type	Value (ΔT_m in °C)	Reference
RJW100	LRH-1 LBD	DSF	~3	
RR-RJW100	LRH-1 LBD	DSF	Higher than SS-RJW100	
SS-RJW100	LRH-1 LBD	DSF	Lower than RR-RJW100	

Table 3: Thermostability shifts induced by ligand binding.

III. Experimental Protocols

Detailed methodologies for key experiments are provided below.

This is the gold standard functional assay to measure the ability of **RR-RJW100** to activate LRH-1 or SF-1 and drive the expression of a reporter gene.



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Figure 2: Workflow for a luciferase reporter gene assay.

Methodology:

- Cell Culture and Seeding:
 - Culture human cell lines such as HeLa or HepG2 in appropriate media.
 - Seed cells into a 96-well white, clear-bottom plate at a density that will result in 70-80% confluency at the time of transfection.
- Transfection (24 hours post-seeding):
 - For each well, prepare a transfection complex containing:
 - An expression vector for full-length human LRH-1 or SF-1.
 - A reporter vector containing a promoter with LRH-1/SF-1 response elements upstream of the firefly luciferase gene.
 - A control vector expressing Renilla luciferase for normalization of transfection efficiency.
 - Use a suitable transfection reagent according to the manufacturer's protocol.
 - Incubate cells with the transfection mix for 4-6 hours before replacing with fresh media.
- Compound Treatment (24 hours post-transfection):
 - Prepare serial dilutions of **RR-RJW100** in the appropriate vehicle (e.g., DMSO). Ensure the final DMSO concentration is consistent across all wells and typically $\leq 0.1\%$.
 - Add the diluted compound to the cells and incubate for 18-24 hours.
- Lysis and Luminescence Measurement:
 - Aspirate the media and lyse the cells using a passive lysis buffer.
 - Use a dual-luciferase reporter assay system to measure both firefly and Renilla luciferase activity sequentially in a plate luminometer.
- Data Analysis:

- Normalize the firefly luciferase signal to the Renilla luciferase signal for each well to correct for variations in cell number and transfection efficiency.
- Plot the normalized luciferase activity against the logarithm of the **RR-RJW100** concentration.
- Fit the data to a four-parameter logistic equation to determine the EC50 value.

This protocol measures the effect of **RR-RJW100** on the transcription of its known target genes in a more physiologically relevant context than a reporter assay.

Methodology:

- Cell Culture and Treatment:
 - Plate cells (e.g., HepG2 for LRH-1 studies) in 6-well or 12-well plates and grow to ~80% confluency.
 - Treat cells with **RR-RJW100** at various concentrations (e.g., starting from 5 μ M) for a predetermined time course (e.g., 6, 12, or 24 hours). Include a vehicle control (DMSO).
- RNA Isolation:
 - Harvest cells and extract total RNA using a commercial kit (e.g., RNeasy Mini Kit) according to the manufacturer's instructions.
 - Assess RNA quality and quantity using a spectrophotometer (e.g., NanoDrop).
- cDNA Synthesis:
 - Synthesize complementary DNA (cDNA) from 1-2 μ g of total RNA using a reverse transcription kit with oligo(dT) or random primers.
- Quantitative PCR (qPCR):
 - Prepare a qPCR reaction mix containing:
 - cDNA template

- Forward and reverse primers for the target gene (e.g., SHP, CYP11A1) and a housekeeping gene (e.g., GAPDH, ACTB).
- A suitable qPCR master mix (e.g., SYBR Green or TaqMan).
- Run the qPCR reaction on a real-time PCR instrument.
- Data Analysis:
 - Calculate the cycle threshold (Ct) values for each gene.
 - Use the $\Delta\Delta C_t$ method to determine the fold change in target gene expression relative to the housekeeping gene and normalized to the vehicle control.

DSF, or Thermal Shift Assay, measures the change in the thermal denaturation temperature (T_m) of a protein upon ligand binding. An increase in T_m indicates that the ligand stabilizes the protein.

Methodology:

- Protein and Compound Preparation:
 - Express and purify the ligand-binding domain (LBD) of LRH-1 or SF-1.
 - Prepare a solution of the purified LBD in a suitable buffer.
 - Prepare a stock solution of **RR-RJW100** in DMSO and dilute it in the assay buffer.
- Assay Setup:
 - In a 96-well PCR plate, mix the protein, a fluorescent dye that binds to hydrophobic regions of unfolded proteins (e.g., SYPRO Orange), and **RR-RJW100** (or vehicle control).
 - The final concentration of protein is typically 2-5 μM , and the compound concentration can be varied.
- Thermal Denaturation:
 - Place the plate in a real-time PCR instrument.

- Program the instrument to increase the temperature incrementally (e.g., from 25°C to 95°C) while continuously monitoring the fluorescence.
- Data Analysis:
 - As the protein unfolds with increasing temperature, the dye binds to the exposed hydrophobic core, causing an increase in fluorescence.
 - Plot fluorescence versus temperature to generate a melting curve.
 - The midpoint of the transition (the peak of the first derivative) is the melting temperature (T_m).
 - Calculate the thermal shift (ΔT_m) by subtracting the T_m of the protein with the vehicle from the T_m of the protein with **RR-RJW100**. A positive ΔT_m indicates stabilization.
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